Comparative Mass Spectrometry Guide: Structural Elucidation of Phenylcyclopropyl Isoxazoles

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Compound of Interest

Compound Name:	*3-(1-Phenylcyclopropyl)isoxazol-5-amine*
Cat. No.:	*B13362365*

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Executive Summary

Phenylcyclopropyl isoxazoles represent a critical scaffold in medicinal chemistry, often utilized as bioisosteres for amide bonds or as rigid linkers in kinase inhibitors. However, their structural characterization presents a unique challenge: distinguishing between regioisomers (3,5- vs. 5,3-substitution) and validating the integrity of the cyclopropyl ring, which is prone to ring-opening under high-energy conditions.

This guide objectively compares Electron Ionization (EI) and Electrospray Ionization with Collision-Induced Dissociation (ESI-CID) for the analysis of these compounds. It provides mechanistic insights into the N-O bond cleavage—the "Achilles' heel" of the isoxazole ring—and offers a self-validating protocol for differentiating regioisomers based on diagnostic acylium ion abundance.

Part 1: Mechanistic Foundations

To interpret the spectra accurately, one must understand the underlying causality of the fragmentation. The fragmentation of phenylcyclopropyl isoxazoles is governed by two competing thermodynamic driving forces:

- The Isoxazole Ring Cleavage (Primary Event): The N-O bond has a dissociation energy significantly lower (~55 kcal/mol) than the C-C or C-N bonds. Upon ionization, this bond cleaves first, leading to an acyclic nitrene or diradical intermediate. This intermediate typically rearranges to form an azirine or undergoes skeletal scrambling before final fragmentation.

- Cyclopropyl Ring Strain (Secondary Event): The cyclopropyl group possesses high ring strain (~27.5 kcal/mol). While the ring often survives soft ionization (ESI), it frequently undergoes ring-opening or expansion (to methyl-vinyl species) under hard ionization (EI) or high-energy CID, complicating spectral interpretation.

The "Switch" Mechanism: Regioisomer Differentiation

The most reliable method for distinguishing isomers is the Simmons-Smith type rearrangement followed by cleavage.

- Rule of Thumb: The substituent at the C5 position typically forms the dominant acylium ion (

).

- 3-Phenyl-5-Cyclopropyl: Yields Cyclopropylcarbonyl cation (

  69).

- 5-Phenyl-3-Cyclopropyl: Yields Benzoyl cation (

  105).

Part 2: Comparative Analysis (EI vs. ESI-CID)

The following table compares the utility of Hard Ionization (EI) versus Soft Ionization (ESI) for this specific chemical class.

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Feature	Electron Ionization (EI, 70 eV)	Electrospray Ionization (ESI-CID)
Primary Ion Observed	Molecular Ion ( ) often weak or absent due to lability.	Protonated Molecule ( ) is the base peak.
Cyclopropyl Integrity	Low. High energy often triggers immediate ring opening/isomerization.	High. Ring remains intact until collision energy is applied.
Fragmentation Depth	Extensive "fingerprint" fragmentation. Good for library matching.	Tunable. Low energy preserves structure; high energy mimics EI.
Diagnostic Utility	Best for identifying the components (phenyl, cyclopropyl fragments).	Best for confirming molecular weight and regiochemistry via daughter ion scanning.
Detection Limit	Nanogram range (GC-MS).	Picogram range (LC-MS).

Part 3: Visualization of Fragmentation Pathways

The following diagram illustrates the critical N-O bond cleavage pathway and the divergence point that allows for isomer differentiation.

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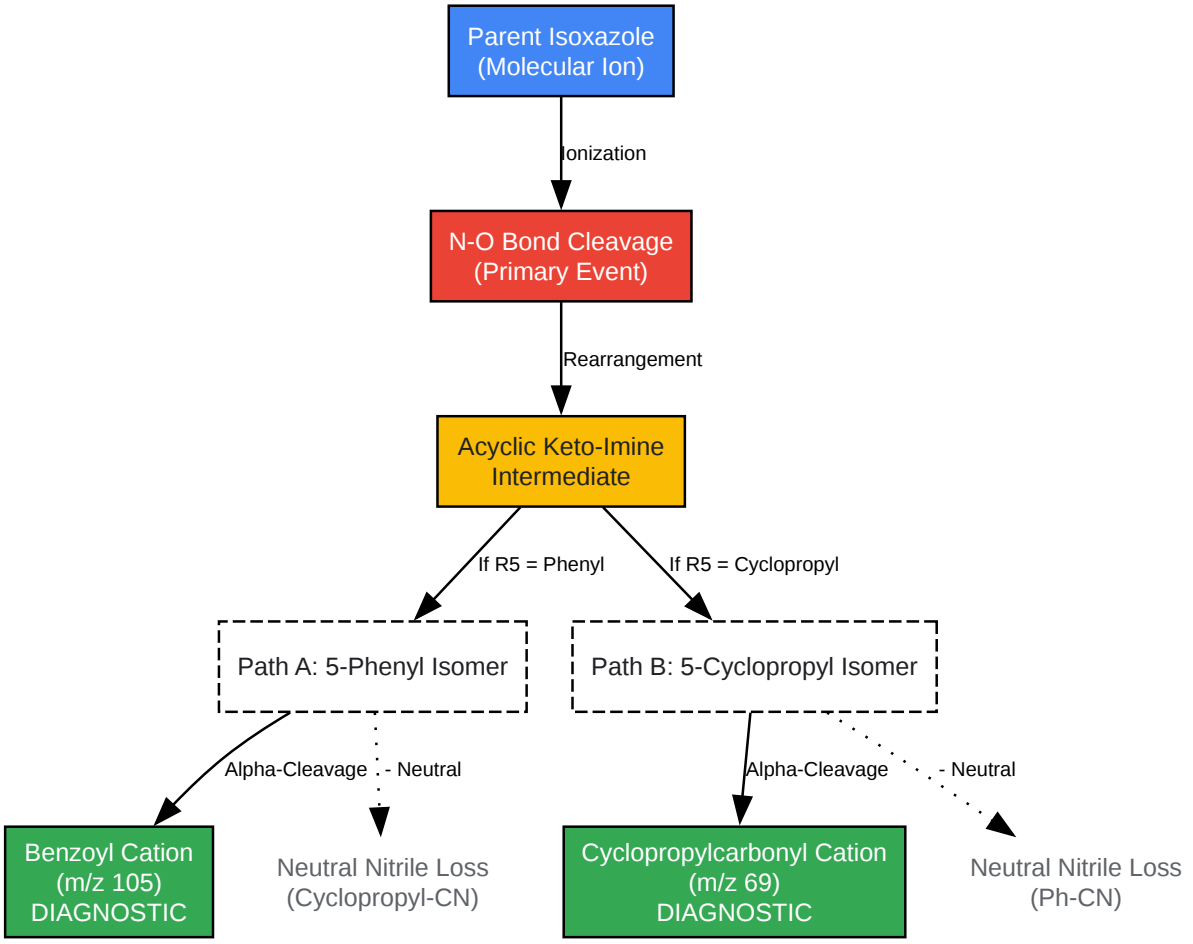

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Caption: Mechanistic divergence in isoxazole fragmentation. The substituent at the C5 position dictates the major acylium ion observed, serving as a primary diagnostic marker.

Part 4: Validated Experimental Protocol

To ensure reproducibility and scientific integrity, use the following self-validating protocol. This workflow is designed to confirm the structure of a synthesized phenylcyclopropyl isoxazole (MW ~185 for unsubstituted core).

Method A: ESI-MS/MS (Recommended for Regioisomer Assignment)

- Sample Preparation:
  - Dissolve 0.1 mg of compound in 1 mL Methanol (LC-MS grade).

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- Why: Methanol promotes stable spray; avoid Acetonitrile if checking for low-mass adducts as it can suppress ionization of small molecules.
- Add 0.1% Formic Acid to ensure protonation (

).

- Direct Infusion Parameters:
  - Flow Rate: 10 µL/min.
  - Capillary Voltage: 3.5 kV (Positive Mode).
  - Self-Check: Ensure the parent ion (

    186) intensity is >10^6 counts before applying collision energy.

- Collision Energy (CE) Ramp:
  - Perform a "breakdown curve" experiment.
  - Step 1: CE = 10 eV. (Observation: Mostly parent ion).
  - Step 2: CE = 25-35 eV. (Observation: Onset of fragmentation).
  - Why: Isoxazoles are relatively stable; they require moderate energy to break the aromaticity.
- Data Interpretation (The "Decision Tree"):
  - Look for

    105 (Benzoyl cation):

    - If High Intensity (>50% relative abundance): Isomer is 5-Phenyl-3-Cyclopropyl.
  - Look for

    69 (Cyclopropylcarbonyl cation):

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- If High Intensity: Isomer is 3-Phenyl-5-Cyclopropyl.

- Look for

  141 (Loss of

  or similar):

  - Common in ethoxy-substituted variants; verify side chains.

Method B: GC-MS (EI) (Recommended for Purity Check)

- Inlet Conditions:
  - Temperature: 250°C.
  - Split Ratio: 20:1.
  - Caution: Cyclopropyl rings can thermally isomerize in a dirty liner. Use a fresh, deactivated glass wool liner.
- MS Parameters:
  - Source Temp: 230°C.
  - Scan Range: 40–300 amu.
- Diagnostic Check:
  - Check for

    77 (Phenyl cation) and

    41 (Allyl cation, from cyclopropyl ring opening).

  - Note: If

    41 is the base peak, it suggests thermal degradation of the cyclopropyl ring before ionization. Lower the inlet temperature to 200°C to verify.

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Part 5: Data Summary Table

Hypothetical Data for 3-Phenyl-5-Cyclopropylisoxazole (MW 185)

Fragment Ion ( )	Identity	Relative Abundance (ESI-CID)	Relative Abundance (EI)	Origin/Mechanism
186		100% (Base Peak)	N/A	Protonated Parent
185		N/A	15-30%	Molecular Ion
158		10-20%	5-10%	Loss of or (Rearrangement)
105		< 5%	10-20%	Rearrangement (Minor path for 3-Ph)
103		40-60%	30-50%	Benzonitrile (Loss of C5 fragment)
69		80-90%	60-80%	Diagnostic for 5-Cyclopropyl
41		< 5%	40-60%	Cyclopropyl ring opening (Allyl cation)

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